

An In-depth Technical Guide to 1-Nonylimidazole: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Nonylimidazole

CAS No.: 53657-08-2

Cat. No.: B1210700

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This guide provides a comprehensive technical overview of **1-nonylimidazole**, a versatile heterocyclic compound with growing significance in materials science, organic synthesis, and industrial applications. We will delve into its fundamental molecular characteristics, explore its chemical behavior, and detail its utility in various research and development sectors. This document is intended for researchers, chemists, and professionals in drug development who require a deep, practical understanding of this compound.

Core Molecular and Physical Characteristics

1-Nonylimidazole is an organic compound featuring a five-membered imidazole ring substituted with a nine-carbon alkyl chain at one of the nitrogen atoms.^{[1][2]} This structure imparts a unique combination of a polar, aromatic head group and a long, nonpolar hydrocarbon tail, leading to its amphiphilic nature.^[2]

Molecular Formula and Weight

The chemical identity of **1-nonylimidazole** is defined by its molecular formula and weight:

- Molecular Formula: $C_{12}H_{22}N_2$ [1]
- Molecular Weight: 194.32 g/mol [1]

These fundamental parameters are crucial for stoichiometric calculations in synthesis and for analytical characterization.

Physicochemical Properties

The physical state and solubility of **1-nonylimidazole** are key to its handling and application. A summary of its key properties is presented in the table below.

Property	Value	Source(s)
IUPAC Name	1-nonyl-1H-imidazole	[1]
CAS Number	53657-08-2	[1]
Appearance	Colorless to pale yellow liquid or solid	[2]
Density	0.91 g/cm ³	[1]
Melting Point	78 - 81 °C (172 - 178 °F)	[3]
Boiling Point	268 °C (514 °F)	[3]
Solubility	Limited in water; Soluble in organic solvents	[1][2]

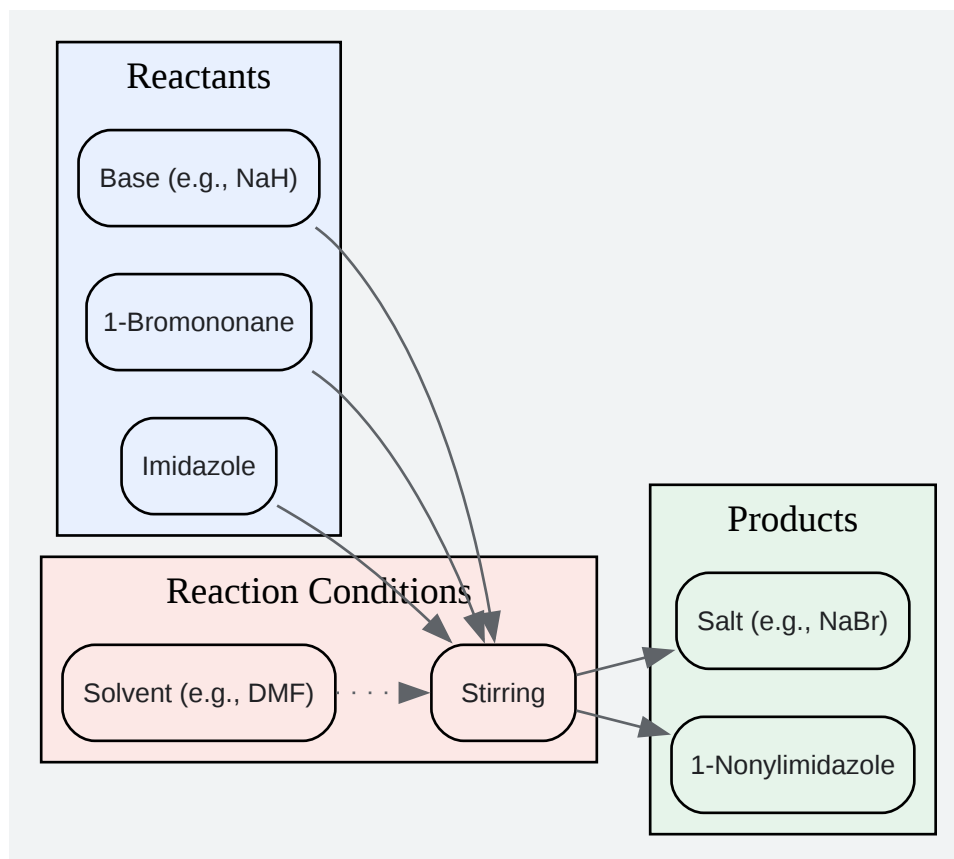
The long nonyl chain contributes to its hydrophobic character, making it sparingly soluble in water but readily soluble in many organic solvents.[1][2] This amphiphilic nature is a key driver of its utility as a surfactant and in emulsion formulations.[2]

Caption: Chemical structure of **1-nonylimidazole**.

Synthesis and Reactivity

General Synthesis Pathway

The synthesis of 1-alkylimidazoles, such as **1-nonylimidazole**, is typically achieved through the N-alkylation of imidazole. A common laboratory-scale method involves the reaction of imidazole with an appropriate alkylating agent, in this case, a nonyl halide (e.g., 1-bromononane), in the presence of a base.



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Caption: General workflow for the synthesis of **1-nonylimidazole**.

Illustrative Experimental Protocol: Synthesis of 1-Nonylimidazole

- **Preparation:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a nitrogen inlet, add imidazole (1.0 eq) and a suitable anhydrous solvent such as N,N-dimethylformamide (DMF).
- **Deprotonation:** Cool the mixture to 0 °C in an ice bath and add a strong base, such as sodium hydride (1.1 eq), portion-wise. Allow the mixture to stir at room temperature for 1

hour to ensure complete deprotonation of the imidazole.

- Alkylation: Add 1-bromononane (1.05 eq) dropwise to the reaction mixture.
- Reaction: Heat the mixture to 60-70 °C and stir overnight under a nitrogen atmosphere.
- Work-up: After the reaction is complete (monitored by TLC), cool the mixture to room temperature and quench with water.
- Extraction: Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel.

Reactivity Profile

The chemical reactivity of **1-nonylimidazole** is governed by the imidazole ring.[\[1\]](#)

- Coordination Chemistry: The lone pair of electrons on the non-substituted nitrogen atom allows **1-nonylimidazole** to act as a ligand, forming stable complexes with various metal ions.[\[1\]](#)
- Electrophilic Substitution: The imidazole ring is susceptible to electrophilic attack, primarily at the C4 and C5 positions.[\[1\]](#)
- Nucleophilic Substitution: The C2 position of the imidazole ring is available for nucleophilic substitution reactions.[\[1\]](#)

Applications in Research and Industry

The unique properties of **1-nonylimidazole** have led to its use in a variety of applications.[\[1\]](#)

Polymer Science

1-Nonylimidazole serves as a functional monomer in the synthesis of specialized polymers.[\[1\]](#)

- Molecularly Imprinted Polymers (MIPs): It can be used to create MIPs, which are polymers designed to selectively bind to a specific target molecule. These find applications in

separation science, drug delivery, and sensor technology.[1]

- **Heavy Metal Sequestration:** Polymers derived from **1-nonylimidazole** have shown high efficiency in binding to heavy metal ions, making them valuable for environmental remediation and wastewater treatment.[1]
- **Copolymers:** It can be copolymerized with other monomers, such as vinylpyrrolidone, to create materials with diverse functionalities, including color transfer inhibitors in detergents. [1]

Organic Synthesis and Catalysis

Beyond polymer chemistry, **1-nonylimidazole** is a valuable building block in organic synthesis for the creation of more complex molecules, including potential pharmaceutical compounds.[1] There is also ongoing research into its use as a ligand in various catalytic systems.[1]

Safety and Handling

1-Nonylimidazole is classified as a hazardous substance and requires careful handling.

- **Hazards:** It is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[3]
- **Precautions:** When handling this compound, it is essential to wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.[3] Work should be conducted in a well-ventilated area or a fume hood.[4]
- **First Aid:** In case of contact, immediately flush the affected area with plenty of water.[3] If swallowed, rinse the mouth and seek immediate medical attention.[3]

Always consult the Safety Data Sheet (SDS) for detailed safety information before handling **1-nonylimidazole**. [3]

Conclusion

1-Nonylimidazole is a compound with a rich chemical profile and a growing number of applications. Its amphiphilic nature, coupled with the reactivity of the imidazole ring, makes it a valuable tool for chemists and materials scientists. As research continues to uncover new

synthetic routes and applications, the importance of **1-nonylimidazole** in both academic and industrial settings is set to expand.

References

- National Institute of Standards and Technology. N-Vinylimidazole. [[Link](#)]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Nonylimidazole: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1210700/docs#an-in-depth-technical-guide-to-1-nonylimidazole-properties-synthesis-and-applications>]

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